

Fluorapacin storage conditions stability

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Compound Focus: Fluorapacin

CAS No.: 869811-23-4

Cat. No.: S548470

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Frequently Asked Questions (FAQs)

- **Q1: What are the recommended storage conditions for Fluorapacin?**
 - **A:** For long-term storage, **Fluorapacin** Active Pharmaceutical Ingredient (API) and Finished Pharmaceutical Product (FPP) should be kept at **25 ± 2 °C with 60 ± 10% relative humidity**, protected from light. Under these conditions, the drug substance showed excellent stability over 24 months [1].
- **Q2: Is Fluorapacin sensitive to light?**
 - **A:** Yes. Exposure to strong light (4500 Lx ± 500 Lx) for 10 days significantly reduced the recovery of **Fluorapacin**, especially in its finished product form. Therefore, it is crucial to **protect Fluorapacin from light** during storage and handling [1].
- **Q3: How does pH affect Fluorapacin's stability?**
 - **A:** **Fluorapacin** is most stable in aqueous solutions with a pH between **4.0 and 8.0**. It is unstable in strong alkaline conditions (e.g., 1M NaOH), which accelerates its degradation [1].
- **Q4: What are the main degradation products of Fluorapacin?**
 - **A:** The primary degradation products result from a disproportionation reaction. They are **bis(4-fluorobenzyl)disulfide** and **bis(4-fluorobenzyl)tetrasulfide** [1].

Troubleshooting Guides

Issue: Low recovery of **Fluorapacin** after storage or processing.

Potential Cause	Investigation	Recommended Solution
Light Exposure	Review storage history and handling procedures for light protection.	Store in amber glass vials or containers; minimize exposure to light during experiments.
Basic Conditions	Check the pH of any solutions or buffers the compound was in contact with.	Ensure the chemical environment remains within the stable pH range of 4.0-8.0. Avoid alkaline conditions.
Oxidative Stress	Although found to be stable, verify if strong oxidizers were present.	The study found Fluorapacin to be stable to oxidation; focus troubleshooting on light and pH first [1].

Summary of Stability Data

The table below consolidates key stability findings from forced degradation studies [1].

Stress Condition	Details	Impact on Fluorapacin & Key Findings
Photolysis	Strong light (4500 Lx ± 500 Lx) for 10 days	High impact: Significant reduction in recovery, especially for the Finished Product.
Acid Hydrolysis	1.0 M HCl	Low impact: No significant effect on recovery.
Base Hydrolysis	1.0 M NaOH	High impact: Accelerated degradation to disulfide and tetrasulfide related substances.
Oxidation	30% Hydrogen Peroxide (H ₂ O ₂)	Low impact: Verified to be oxidatively stable.

Stress Condition	Details	Impact on Fluorapacin & Key Findings
Thermal Stability	40 °C & 60 °C for 10 days; Long-term (25 °C) and accelerated (40 °C) storage	Low impact: No obvious impact. Minor color change in FPP may occur under accelerated conditions.
pH Stability	Aqueous media, pH 2.0-10.0	Variable impact: Most stable in the pH 4.0-8.0 range. Unstable outside this range.
Freeze-Thaw	Three cycles	Low impact: High recovery (99.57%) of the API.

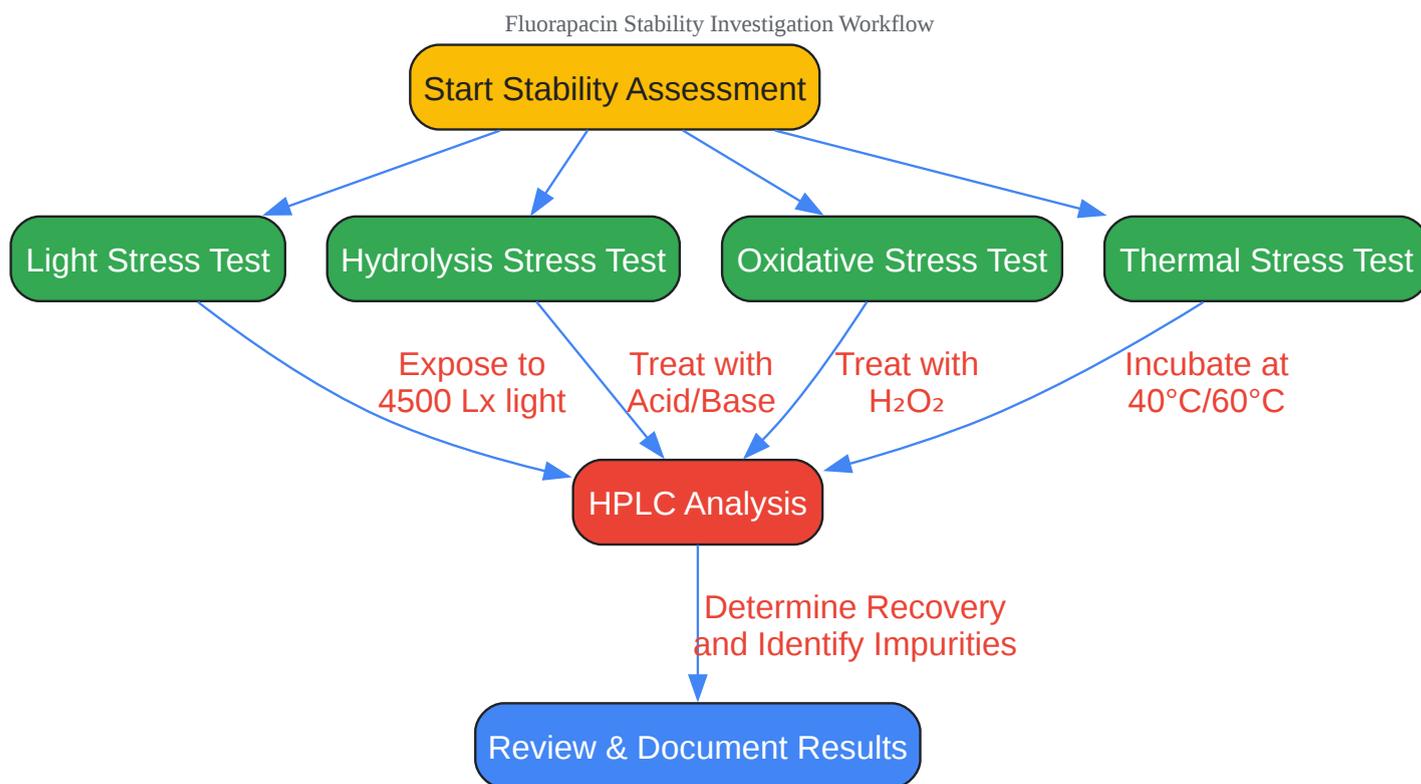
Experimental Protocol: Forced Degradation Study

This methodology is adapted from the search results and ICH guidelines to help you validate stability [1] [2].

- **1. Principle:** A stability-indicating HPLC method is used to separate **Fluorapacin** from its degradation products generated under forced conditions.
- **2. Procedure:**
 - **Light Stress:** Expose solid **Fluorapacin** and its finished product to a light source providing 4500 Lx ± 500 Lx for up to 10 days.
 - **Acid/Base Hydrolysis:** Prepare a solution of **Fluorapacin** in 1.0 M HCl (acid) and 1.0 M NaOH (base). Monitor the reaction at room temperature or elevated temperatures (e.g., 40-80 °C) for several hours.
 - **Oxidative Stress:** Treat a **Fluorapacin** solution with 30% hydrogen peroxide at room temperature.
 - **Thermal Stress:** Store solid samples at elevated temperatures (e.g., 40 °C, 60 °C) under constant humidity and light protection for up to 6 months.
- **3. Analysis:** Analyze stressed samples using HPLC. The method should be able to resolve and quantify the parent compound (**Fluorapacin**) and its main degradation products (bis(4-fluorobenzyl)disulfide and bis(4-fluorobenzyl)tetrasulfide).

Visual Workflow: Fluorapacin Stability Investigation

The following diagram outlines the logical workflow for a stability investigation, incorporating the key stress factors identified for **Fluorapacin**.



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Key Recommendations for Researchers

- **Prioritize Light Protection:** Always use amber glassware for solutions and protect solid materials from light. This is the most critical handling factor based on the data.
- **Control Solvent pH:** When dissolving **Fluorapacin**, ensure the solvent is within the stable pH range of 4.0-8.0 to avoid base-catalyzed degradation.
- **Verify Current Methods:** The core stability data is from 2008. It is essential to consult the latest manufacturer documentation and verify these parameters with a small test batch in your specific formulation.

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References

1. Stability studies of anticancer agent bis(4-fluorobenzyl) trisulfide and... [pubmed.ncbi.nlm.nih.gov]
2. [sciencedirect.com/science/article/pii/S2095177915000532](https://www.sciencedirect.com/science/article/pii/S2095177915000532) [sciencedirect.com]

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